

# A Comprehensive Technical Guide to the Thermochemical Properties of 3-Ethylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethylphenol

Cat. No.: B1664133

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermochemical data for **3-ethylphenol** (CAS No. 620-17-7), a significant alkylphenol in industrial chemistry and a molecule of interest in various research fields. This document compiles essential quantitative data, outlines relevant experimental methodologies, and presents key pathways involving this compound.

## Thermochemical Data of 3-Ethylphenol

The following tables summarize the key thermochemical and physical properties of **3-ethylphenol**, compiled from various sources. These values are crucial for process design, safety assessments, and computational modeling.

### Table 1: Enthalpy and Gibbs Free Energy Data

Property	Value	Units	Source(s)
Standard liquid enthalpy of combustion ( $\Delta_c H^\circ_{\text{liquid}}$ )	$-4362.90 \pm 1.50$	kJ/mol	[1][2]
Enthalpy of formation at standard conditions (gas, $\Delta_f H^\circ_{\text{gas}}$ )	-146.60	kJ/mol	[1]
Enthalpy of formation at standard conditions (gas, $\Delta_f H^\circ_{\text{gas}}$ )	$-146.20 \pm 1.70$	kJ/mol	[1]
Liquid phase enthalpy of formation at standard conditions ( $\Delta_f H^\circ_{\text{liquid}}$ )	$-214.3 \pm 1.6$	kJ/mol	[2]
Enthalpy of vaporization at standard conditions ( $\Delta_{\text{vap}} H^\circ$ )	52.3	kJ/mol	[3]
Enthalpy of fusion at standard conditions ( $\Delta_{\text{fus}} H^\circ$ )	12.8	kJ/mol	[3]
Standard Gibbs free energy of formation ( $\Delta_f G^\circ$ )	-25.73	kJ/mol	[1]

**Table 2: Heat Capacity and Entropy**

Property	Value	Units	Source(s)
Ideal gas heat capacity (Cp,gas)	Temperature Dependent	J/mol·K	[1]
Specific heat capacity at constant pressure (liquid)	1.82	J/g·K	[3]
Entropy (Ideal Gas)	Temperature & Pressure Dependent	[4]	
Entropy (Liquid in equilibrium with Gas)	Temperature Dependent	[4]	

**Table 3: Physical Properties**

Property	Value	Units	Source(s)
Molecular Weight	122.164	g/mol	[5]
Melting Point	-4	°C	[5][6]
Boiling Point	211.7 ± 9.0	°C at 760 mmHg	[5]
Boiling Point	218	°C	[3]
Density	1.0 ± 0.1	g/cm <sup>3</sup>	[5]
Density	1.0076	g/cm <sup>3</sup> at 20°C	[3]
Vapor Pressure	0.1 ± 0.4	mmHg at 25°C	[5]
Flash Point	94.4 ± 8.8	°C	[5]
Refractive Index	1.537	[5]	
LogP (Octanol/Water Partition Coefficient)	2.47	[5]	

## Experimental Protocols

The determination of the thermochemical data presented above relies on established experimental techniques. While specific protocols for **3-ethylphenol** are not readily available in the public domain, the following sections describe the general methodologies employed for similar organic compounds.

## Determination of Enthalpy of Combustion: Oxygen Bomb Calorimetry

The standard enthalpy of combustion is determined using an oxygen bomb calorimeter.<sup>[7][8][9]</sup>

- **Sample Preparation:** A precisely weighed sample of **3-ethylphenol** (typically 0.5-1.5 g) is placed in a crucible within the bomb. A fuse wire is positioned in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in a calorimeter bucket. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Calculation:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid), and corrections for the heat of formation of nitric acid and the combustion of the fuse wire.<sup>[10][11]</sup>

## Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined by various methods, including calorimetry and the measurement of vapor pressure as a function of temperature.<sup>[12][13][14]</sup>

1. **Condensation Calorimetry:** This method involves measuring the heat released during the condensation of a known amount of **3-ethylphenol** vapor.<sup>[12]</sup> The vapor is passed through a condenser within a calorimeter, and the resulting temperature change of a cooling fluid is measured.

2. Vapor Pressure Measurement (Knudsen Effusion Method): This technique is suitable for compounds with low vapor pressure.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Sample Placement:** A small amount of **3-ethylphenol** is placed in a Knudsen cell, which is a small container with a tiny orifice.
- **High Vacuum and Heating:** The cell is placed in a high-vacuum chamber and heated to a specific temperature.
- **Mass Loss Measurement:** The rate of mass loss of the sample due to the effusion of vapor through the orifice is measured using a sensitive microbalance.
- **Vapor Pressure Calculation:** The vapor pressure is calculated from the rate of mass loss using the Hertz-Knudsen equation. By measuring the vapor pressure at different temperatures, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation.

## Determination of Heat Capacity

The specific heat capacity of liquid **3-ethylphenol** can be determined by the method of mixtures.[\[5\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

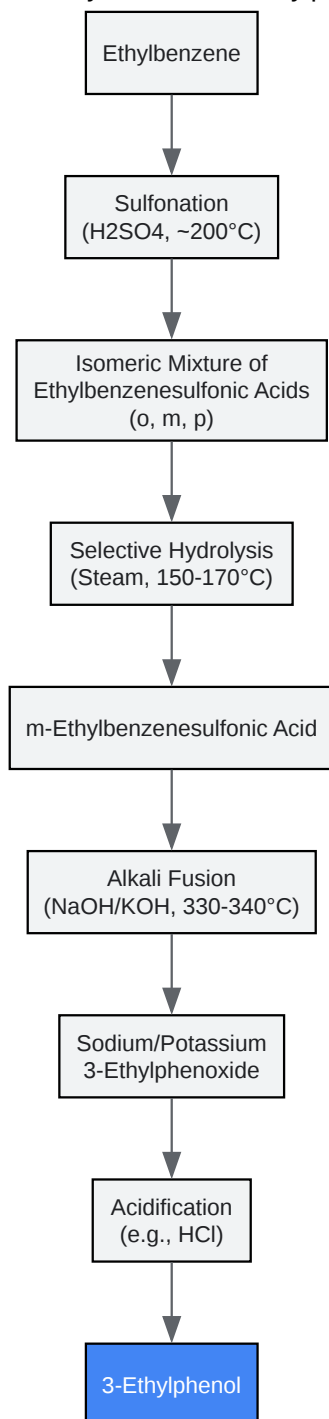
- **Calorimeter Setup:** A known mass of a reference liquid (e.g., water) is placed in a calorimeter, and its initial temperature is recorded.
- **Sample Heating:** A known mass of **3-ethylphenol** is heated to a specific temperature.
- **Mixing and Temperature Measurement:** The heated **3-ethylphenol** is quickly added to the water in the calorimeter. The mixture is stirred, and the final equilibrium temperature is recorded.
- **Calculation:** The specific heat capacity of **3-ethylphenol** is calculated based on the principle of conservation of energy, where the heat lost by the **3-ethylphenol** is equal to the heat gained by the water and the calorimeter.

## Visualizations: Pathways and Workflows

### Industrial Synthesis of 3-Ethylphenol

The primary industrial route for the synthesis of **3-ethylphenol** involves the sulfonation of ethylbenzene, followed by isomerization and alkali fusion.<sup>[1][3]</sup>

#### Industrial Synthesis of 3-Ethylphenol

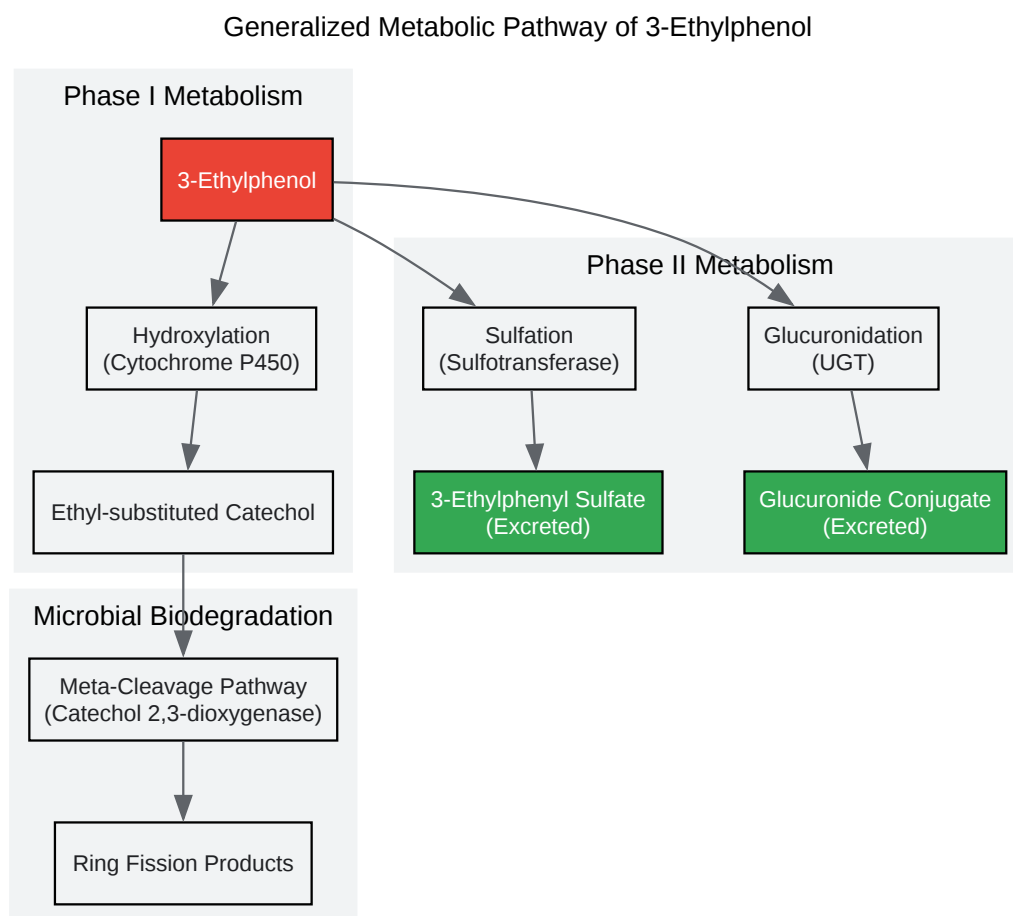


[Click to download full resolution via product page](#)

Caption: Industrial synthesis of **3-ethylphenol** via sulfonation of ethylbenzene.

## Generalized Metabolic Pathway of 3-Ethylphenol

In biological systems, **3-ethylphenol**, like other phenolic compounds, is expected to undergo Phase I and Phase II metabolism to facilitate its excretion. A known human metabolite is 3-ethylphenyl sulfate.[23] The biodegradation of phenols in microorganisms often proceeds via a meta-cleavage pathway.[24][25]



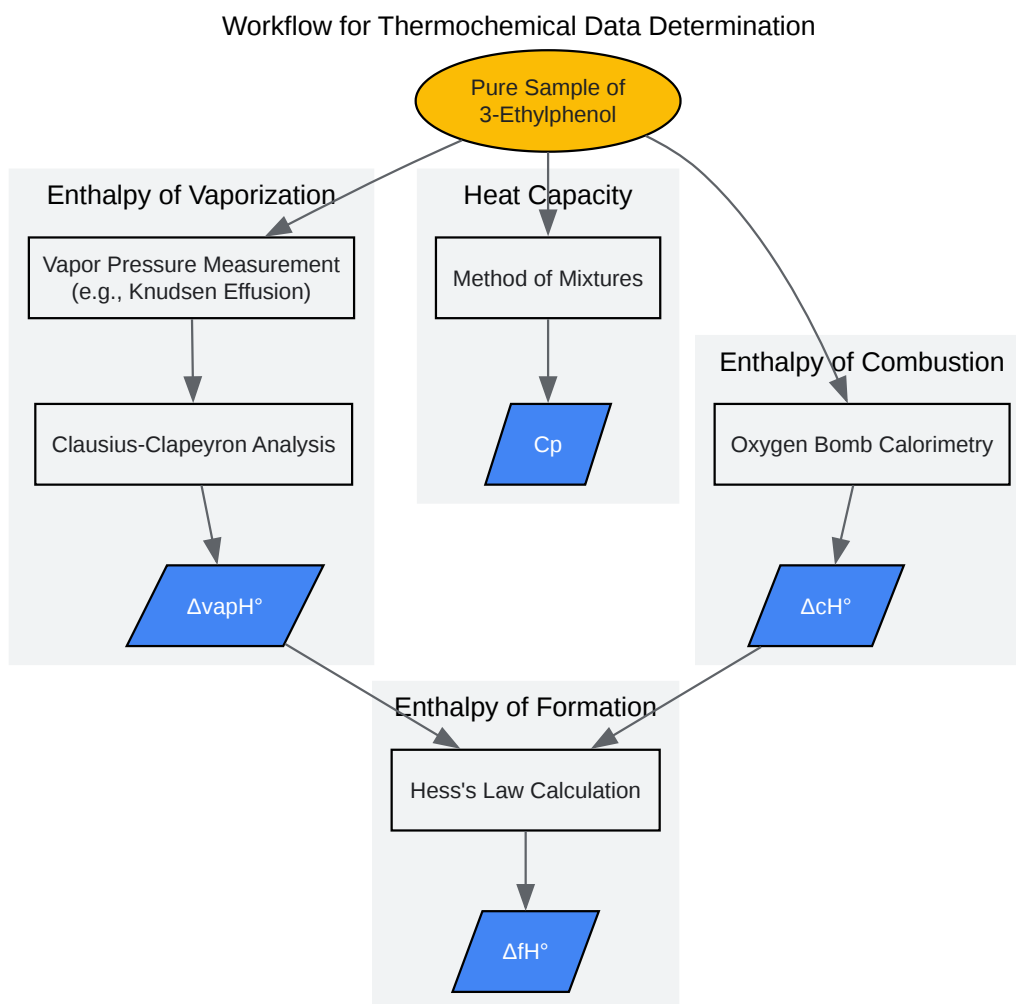
[Click to download full resolution via product page](#)

Caption: Generalized metabolic and biodegradation pathways for **3-ethylphenol**.

## Experimental Workflow for Thermochemical Data Determination

The logical flow for determining the key thermochemical properties of **3-ethylphenol** involves a series of distinct experimental procedures.





[Click to download full resolution via product page](#)

Caption: Logical workflow for the experimental determination of thermochemical data.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. ucc.ie [ucc.ie]
- 3. nbino.com [nbino.com]
- 4. WO2016187678A1 - Production of 3-alkylphenols and uses thereof - Google Patents [patents.google.com]
- 5. Revision Notes - Experiments to determine specific heat capacity of solids and liquids | Thermal Physics | Physics - 0625 - Supplement | IGCSE | Sparkl [sparkl.me]
- 6. prepchem.com [prepchem.com]
- 7. scimed.co.uk [scimed.co.uk]
- 8. Oxygen Bomb Calorimeter / Bomb Calorimeters | Labcompare.com [labcompare.com]
- 9. hinotek.com [hinotek.com]
- 10. chemistry.montana.edu [chemistry.montana.edu]
- 11. Experimental Enthalpies of Combustion of Organic Materials and The Correlation with Total Number of Bonds, Their Molecular Surface and Volume Properties [scirp.org]
- 12. tsapps.nist.gov [tsapps.nist.gov]
- 13. books.rsc.org [books.rsc.org]
- 14. Calorimetric Determination of Enthalpies of Vaporization | NIST [nist.gov]
- 15. ACP - Measured solid state and subcooled liquid vapour pressures of nitroaromatics using Knudsen effusion mass spectrometry [acp.copernicus.org]
- 16. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 17. researchgate.net [researchgate.net]
- 18. pubs.aip.org [pubs.aip.org]
- 19. ntrs.nasa.gov [ntrs.nasa.gov]

- 20. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 21. [phys.libretexts.org](https://phys.libretexts.org) [[phys.libretexts.org](https://phys.libretexts.org)]
- 22. Experimental determination of Specific Heat of Water — Collection of Experiments [[physicsexperiments.eu](https://physicsexperiments.eu)]
- 23. 3-Ethylphenol | C<sub>8</sub>H<sub>10</sub>O | CID 12101 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 24. Degradation of Phenol via Meta Cleavage Pathway by Pseudomonas fluorescens PU1 - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 25. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of 3-Ethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664133#thermochemical-data-for-3-ethylphenol>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)